

An In-depth Technical Safety Guide for (Triphenylphosphoranylidene)acetonitrile

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Compound of Interest

Compound Name: (Triphenylphosphoranylidene)acetonitrile

Cat. No.: B108381

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This guide provides comprehensive safety information for (Triphenylphosphoranylidene)acetonitrile (CAS No: 16640-68-9), intended for researchers, scientists, and professionals in drug development. It consolidates data from various safety data sheets (SDS) to ensure safe handling, storage, and emergency response.

Section 1: Chemical Identification

(Triphenylphosphoranylidene)acetonitrile, also known as (Cyanomethylene)triphenylphosphorane, is a combustible solid widely used as a reagent in organic synthesis, particularly in C-C bond formation and Wittig reactions.^[1]

Identifier	Value
Chemical Name	(Triphenylphosphoranylidene)acetonitrile[2]
Synonyms	(Cyanomethylene)triphenylphosphorane, (Cyano)(triphenylphosphoranylidene)methane, Cyanomethyltriphenylphosphonium ylide[3]
CAS Number	16640-68-9[2][3]
EC Number	240-689-7
Molecular Formula	C ₂₀ H ₁₆ NP
Molecular Weight	301.32 g/mol
Linear Formula	(C ₆ H ₅) ₃ P=CHCN

Section 2: Hazard Identification and Classification

This chemical is classified as hazardous. The signal word associated with it is "Warning" or "Danger" depending on the supplier. It is known to cause skin and eye irritation and may cause respiratory irritation.[2][4][5][6] Some sources also classify it as toxic if swallowed, in contact with skin, or if inhaled.[1]

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2][3][5]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[2][3][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3][5]
Acute Toxicity (Oral, Dermal, Inhalation)	Category 3 or 4	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled[7]

Hazard Pictograms:

-  alt text
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(As per some classifications)

Section 3: First-Aid Measures

Immediate medical attention is crucial in case of exposure. Always show the safety data sheet to the attending physician.[\[2\]](#)

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. [2] [3] [5] If the person feels unwell or breathing is difficult, call a POISON CENTER or doctor. [2] [3]
Skin Contact	Take off immediately all contaminated clothing. [2] Wash the skin thoroughly with plenty of soap and water for at least 15 minutes. [2] [3] If skin irritation occurs or persists, get medical advice. [2] [3]
Eye Contact	Rinse cautiously with water for several minutes. [2] [3] [5] Remove contact lenses, if present and easy to do, and continue rinsing. [2] [3] [5] If eye irritation persists, get medical advice from an ophthalmologist. [2] [3]
Ingestion	Immediately call a POISON CENTER or doctor. Rinse mouth. [3] [7] Make the victim drink water (two glasses at most). [2] Do NOT induce vomiting.

Section 4: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[8\]](#) No limitations on extinguishing agents are given for this substance.

[2]

- Hazardous Combustion Products: During a fire, toxic fumes may be produced, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), oxides of phosphorus, and hydrogen cyanide.[3][9]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[3][8]

Section 5: Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and avoid dust formation.[3] Avoid contact with the substance and inhalation of dust.[2] Evacuate personnel to safe areas and wear personal protective equipment as described in Section 7.[2][8]
- Environmental Precautions: Prevent the product from entering drains.[2]
- Methods for Cleaning Up: Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[3][8] Clean the affected area thoroughly.

Section 6: Handling and Storage

- Handling: Use only in a well-ventilated area or outdoors.[2][5] Avoid contact with skin, eyes, and clothing, and avoid breathing dust.[3][7][9] Wash hands and any exposed skin thoroughly after handling.[2][3] Do not eat, drink, or smoke when using this product.[1][3]
- Storage: Store in a well-ventilated, cool, and dry place.[2][9] Keep the container tightly closed.[2][9] Store locked up.[2][3][5] It is recommended to store the product in a freezer to maintain quality and under an inert gas.[3][7]
- Incompatible Materials: Strong oxidizing agents.[3][9]

Section 7: Exposure Controls & Personal Protection

- Engineering Controls: Use only in a chemical fume hood or with adequate local exhaust ventilation to control airborne levels.[8] Ensure that eyewash stations and safety showers are close to the workstation.[8]

- Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields (or goggles).[2]
Skin/Hand Protection	Wear impervious gloves (e.g., nitrile rubber).[2]
Body Protection	Wear appropriate protective clothing.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator (e.g., dust mask type N95).

Section 8: Physical and Chemical Properties

Property	Value
Appearance	Off-white to pale yellow powder/solid[6][8][9]
Odor	No information available[8][9]
Melting Point	189-195 °C (lit.)[6]
Flash Point	Not applicable
Solubility	Sparingly soluble in water, soluble in organic solvents like diethyl ether and dichloromethane. [6]

Section 9: Stability and Reactivity

- Chemical Stability: The product is stable under recommended storage conditions.[9] Some sources indicate it is hygroscopic.[9]
- Conditions to Avoid: Exposure to moist air or water, heat, and sources of ignition.[3][9]
- Incompatible Materials: Strong oxidizing agents.[3][9]

- Hazardous Decomposition Products: When heated to decomposition, it can produce hazardous products such as carbon monoxide, carbon dioxide, nitrogen oxides, oxides of phosphorus, and hydrogen cyanide gas.[3][9][10]

Section 10: Toxicological Information

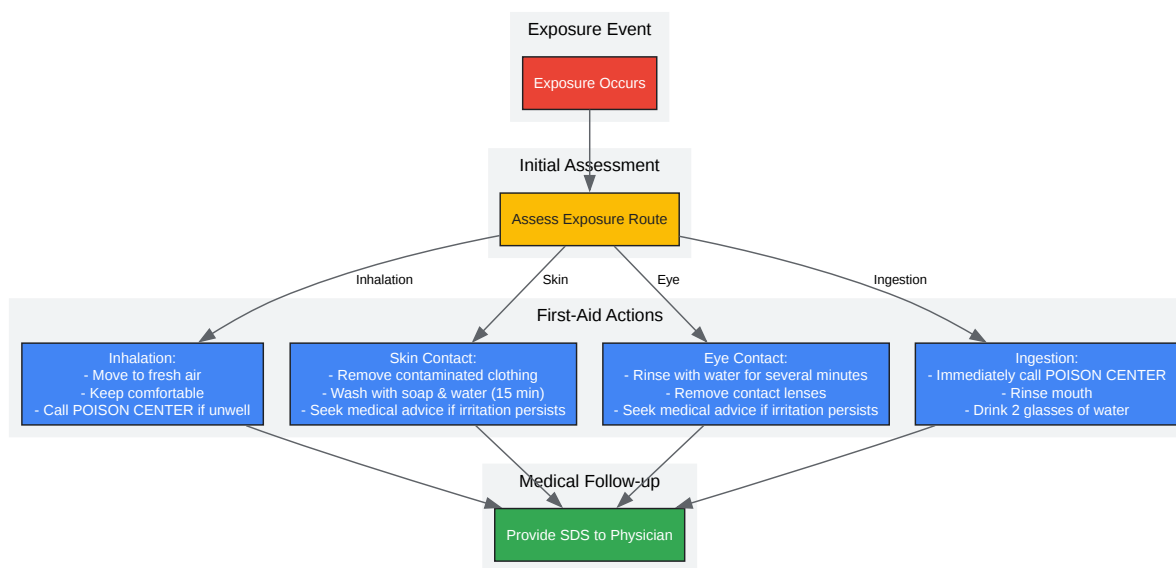
- Routes of Exposure: Inhalation, skin contact, eye contact, ingestion.[11]
- Acute Effects:
 - Inhalation: May cause respiratory irritation.[2] Toxic if inhaled.[7]
 - Skin: Causes skin irritation.[2] Toxic in contact with skin.[7]
 - Eye: Causes serious eye irritation.[2]
 - Ingestion: Toxic if swallowed.[7]
- Chronic Effects: The toxicological properties have not been fully investigated.[8] No data is available on carcinogenicity, mutagenicity, or reproductive toxicity.

Section 11: Disposal Considerations

Dispose of this chemical and its container at an approved waste disposal plant.[2][3] Waste generators must comply with local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[8] Cyanide-containing wastes should be managed as hazardous waste and stored in dedicated, separate containers for solids and liquids.[11]

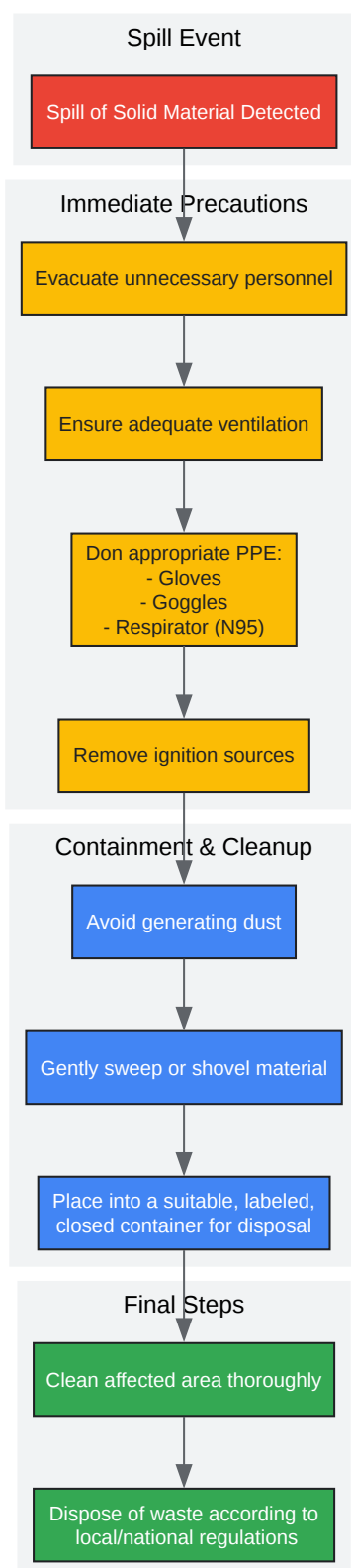
Section 12: Visualized Experimental & Safety Protocols

The following diagrams illustrate standardized workflows for handling emergencies and understanding the safety requirements for **(Triphenylphosphoranylidene)acetonitrile**.



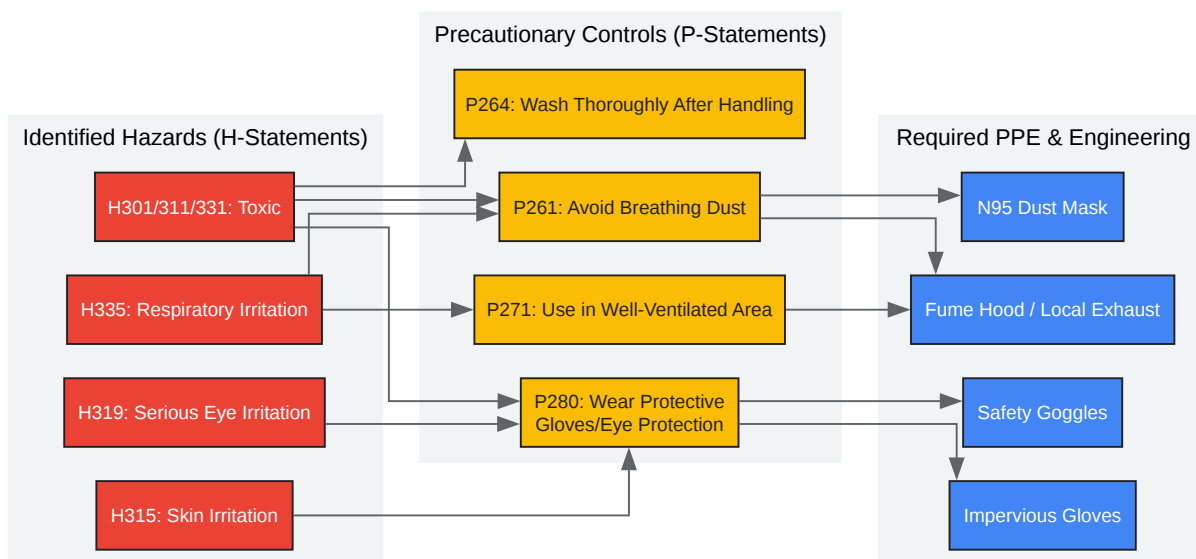
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Caption: Emergency First-Aid Workflow for Exposure Incidents.



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Caption: Protocol for Solid Spill Containment and Cleanup.



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Caption: Logical Relationship Between Hazards and Controls.

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